

A Comparative Study of Mechanical Properties: SAN vs. PETG

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Compound of Interest

Compound Name: *Styrene acrylonitrile*

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This guide provides a detailed comparison of the mechanical properties of Styrene-Acrylonitrile (SAN) and Polyethylene Terephthalate Glycol (PETG), two amorphous thermoplastic materials widely used in various industries. The information presented is intended for researchers, scientists, and drug development professionals who require a thorough understanding of material characteristics for their applications. This comparison is supported by quantitative data from experimental testing, with detailed methodologies provided for key experiments.

Overview of Materials

Styrene-Acrylonitrile (SAN) is a copolymer plastic that is known for its rigidity, high transparency, and good chemical resistance.^{[1][2]} It is often used in applications requiring stiffness and clarity, such as housewares, packaging, and automotive parts.^[1]

Polyethylene Terephthalate Glycol (PETG) is a glycol-modified version of polyethylene terephthalate (PET). The addition of glycol prevents crystallization, resulting in a clearer and more impact-resistant material compared to PET.^[1] PETG is recognized for its excellent toughness, chemical resistance, and ease of thermoforming, making it suitable for medical devices, packaging, and 3D printing.^{[1][3]}

Quantitative Mechanical Properties

The following tables summarize the key mechanical properties of SAN and PETG. The data has been compiled from various technical datasheets and is presented with the corresponding ASTM or ISO testing standards.

Table 1: Tensile Properties of SAN vs. PETG

Property	SAN	PETG	Test Standard
Tensile Strength (MPa)	74 - 130	50 - 61.4	ASTM D638[1][4]
Tensile Modulus (GPa)	3.8 - 13	2.1 - 2.99	ASTM D638[1][4]
Elongation at Break (%)	2.5	5.3 - 130	ASTM D638[1][4]

Table 2: Flexural Properties of SAN vs. PETG

Property	SAN	PETG	Test Standard
Flexural Strength (MPa)	-	44.22 - 74.8	ASTM D790[4][5]
Flexural Modulus (GPa)	3.8 - 13	1.686 - 2.15	ASTM D790[4][6]

Table 3: Impact Resistance of SAN vs. PETG

Property	SAN	PETG	Test Standard
Notched Izod Impact Strength (J/m)	20.0 - 30.0	35 - 101	ASTM D256[1][4][7]

Experimental Protocols

The mechanical properties presented in this guide are determined through standardized testing procedures. The following are detailed methodologies for the key experiments cited.

ASTM D638: Standard Test Method for Tensile Properties of Plastics

This test method is used to determine the tensile properties of unreinforced and reinforced plastics.[8]

Specimen Preparation:

- Test specimens are typically injection molded or machined into a "dumbbell" or "dogbone" shape.[9]
- The dimensions of the specimen depend on the material's thickness and rigidity.[9]
- Specimens are conditioned at a standard temperature ($23^{\circ}\text{C} \pm 2^{\circ}\text{C}$) and relative humidity ($50\% \pm 5\%$) for at least 40 hours prior to testing to ensure consistency.[10]

Testing Procedure:

- The conditioned specimen is securely mounted in the grips of a universal testing machine.[8]
- An extensometer is attached to the specimen to accurately measure the elongation during the test.[8]
- A tensile load is applied to the specimen at a constant rate of crosshead movement until the specimen fractures.[8][10] The speed of the test is determined by the material specification.
[8]
- The force required to stretch the specimen and the corresponding elongation are recorded throughout the test.[10]

Data Analysis: From the recorded data, several key properties are calculated, including:

- Tensile Strength: The maximum stress the material can withstand before breaking.[11]
- Tensile Modulus (Modulus of Elasticity): A measure of the material's stiffness.[11]
- Elongation at Break: The percentage increase in length that the material undergoes before fracturing.[11]

ASTM D790: Standard Test Methods for Flexural Properties of Unreinforced and Reinforced Plastics and Electrical Insulating Materials

This test method is used to determine the flexural strength and flexural modulus of plastics.[12]

Specimen Preparation:

- Test specimens are rectangular bars of a specific size, typically 1/8" x 1/2" x 5".[12]
- The specimens are conditioned under the same standard temperature and humidity conditions as for tensile testing.

Testing Procedure:

- The test specimen is placed on two supports.[13]
- A load is applied to the center of the specimen (three-point bending test) at a specified rate. [13][14]
- The load and the resulting deflection of the specimen are recorded until the specimen breaks or reaches a specified strain (typically 5%).[13][14]

Data Analysis: The following properties are determined from the load-deflection curve:

- Flexural Strength: The maximum stress the material can withstand in bending before it yields or breaks.[15]
- Flexural Modulus: A measure of the material's stiffness in bending.[15]

ASTM D256: Standard Test Methods for Determining the Izod Pendulum Impact Resistance of Plastics

This test method is used to determine the impact resistance of plastics, providing a measure of their toughness.[16]

Specimen Preparation:

- A rectangular test specimen is prepared, and a V-shaped notch is machined into it to act as a stress concentrator.[17]
- The dimensions of the specimen and the notch are strictly defined by the standard.[18]
- The notched specimens are conditioned at a standard temperature and humidity.[19]

Testing Procedure:

- The notched specimen is clamped vertically in a pendulum impact testing machine, with the notch facing the direction of the impact.[20]
- A pendulum of a known weight is released from a specified height, swinging down to strike the specimen.[19]
- The energy absorbed by the specimen to fracture is measured by the height to which the pendulum swings after breaking the specimen.[19]

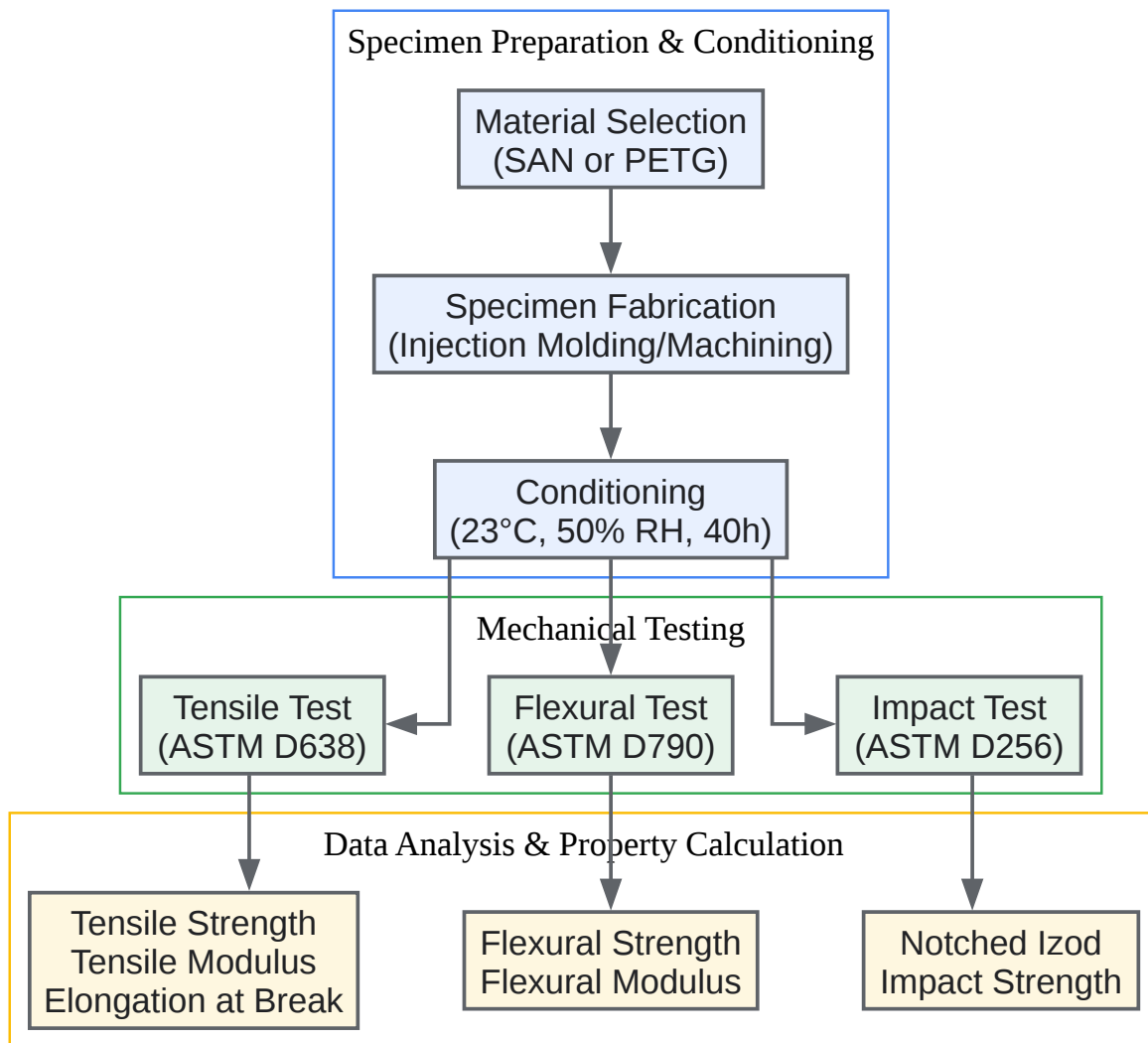
Data Analysis:

- Notched Izod Impact Strength: The impact energy absorbed per unit of thickness of the specimen, typically expressed in Joules per meter (J/m) or foot-pounds per inch (ft-lb/in).[20]

Visualizations

Experimental Workflow for Mechanical Property Determination

The following diagram illustrates the general workflow for determining the mechanical properties of plastics according to ASTM standards.



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Caption: Experimental workflow for determining mechanical properties.

Conclusion

Both SAN and PETG offer a range of desirable mechanical properties, but their suitability for specific applications depends on the performance requirements.

- SAN exhibits higher tensile strength and modulus, indicating greater rigidity and stiffness. However, its lower elongation at break and impact strength suggest it is a more brittle material.

- PETG, in contrast, demonstrates superior toughness, as evidenced by its significantly higher elongation at break and notched Izod impact strength. While its tensile and flexural strength are lower than that of SAN, its ability to absorb impact and resist fracture makes it a more durable choice for applications subjected to dynamic loading.

Researchers and professionals should carefully consider these trade-offs when selecting between SAN and PETG. For applications demanding high rigidity and strength where impact resistance is not a primary concern, SAN may be the preferred material. Conversely, for applications requiring durability, toughness, and impact resistance, PETG is the more suitable option. The experimental data and protocols provided in this guide offer a foundation for making informed material selection decisions.

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